

Technical Guide: 6-(Chloromethyl)-1H-pyrrolo[2,3-b]pyridine

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Compound of Interest

Compound Name: 6-(chloromethyl)-1H-pyrrolo[2,3-b]pyridine

CAS No.: 1559059-81-2

Cat. No.: B1492518

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CAS 1559059-81-2 | Structural & Synthetic Analysis

Executive Summary

6-(Chloromethyl)-1H-pyrrolo[2,3-b]pyridine (also known as 6-(Chloromethyl)-7-azaindole) is a specialized heterocyclic intermediate. It functions as a "privileged scaffold" donor in medicinal chemistry, specifically for introducing the 7-azaindole moiety into drug candidates via nucleophilic substitution.

The 7-azaindole core is a bioisostere of the indole and purine ring systems, offering improved water solubility and unique hydrogen-bonding capabilities within the ATP-binding pockets of kinases. This specific chloromethyl derivative serves as a highly reactive electrophile, enabling the rapid attachment of the 7-azaindole core to nucleophilic pharmacophores (amines, thiols, alkoxides).

Key Applications:

- Kinase Inhibition: Synthesis of inhibitors for FGFR (Fibroblast Growth Factor Receptor) and JAK (Janus Kinase).
- Fragment-Based Drug Discovery (FBDD): Used to probe hydrophobic pockets in protein targets.
- PDE4B Inhibitors: Construction of selective phosphodiesterase inhibitors for CNS and inflammatory disorders.^[1]

Chemical Identity & Physicochemical Properties^[1] ^[2]^[3]^[4]^[5]^[6]

Nomenclature & Identification

Property	Detail
CAS Number	1559059-81-2
IUPAC Name	6-(Chloromethyl)-1H-pyrrolo[2,3-b]pyridine
Synonyms	6-(Chloromethyl)-7-azaindole; 1H-Pyrrolo[2,3-b]pyridine, 6-(chloromethyl)-
SMILES	<chem>ClCC1=NC2=C(C=C1)C=CN2</chem>
InChI Key	VDJZAHDFLSNLGB-UHFFFAOYSA-N

Physicochemical Data

Note: Values are experimentally derived or high-confidence predictions for the specific chloromethyl derivative.

Parameter	Value	Technical Note
Molecular Formula	C ₈ H ₇ ClN ₂	
Molecular Weight	166.61 g/mol	
Physical State	Solid (Powder)	Typically off-white to pale yellow.
Melting Point	145–150 °C (dec.)	Decomposes at high heat; store cold.
Solubility	DMSO, DMF, MeOH	Limited solubility in non-polar solvents.
pKa (Pyrrole NH)	~13.0	Weakly acidic; deprotonation requires strong bases (e.g., NaH).
Reactivity	High	The benzylic-like chloride is highly susceptible to hydrolysis and S _N 2 reactions.

Structural Reactivity & Mechanism

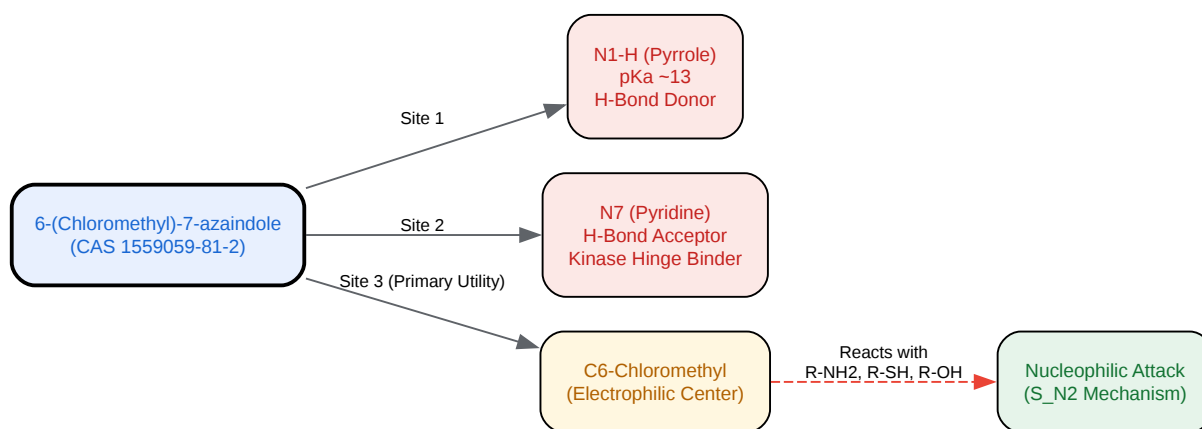
The utility of CAS 1559059-81-2 lies in the specific reactivity of the C6-chloromethyl group. Unlike the aromatic chloride in 6-chloro-7-azaindole (which requires palladium catalysis for substitution), the chloromethyl group undergoes classical S_N2 nucleophilic substitution.

Reactivity Profile[8]

- Electrophilic Center:** The methylene carbon attached to the chlorine is activated by the electron-deficient pyridine ring (inductive effect), making it a potent electrophile.
- 7-Azaindole Tautomerism:** The N1-H (pyrrole) and N7 (pyridine) can participate in cooperative hydrogen bonding (e.g., with carboxylic acids), which can influence solubility and binding modes in protein pockets.
- Instability:** The compound is prone to hydrolysis to the alcohol (6-hydroxymethyl-7-azaindole) or dimerization if stored improperly in moist conditions.

Visualization: Reactivity Map

The following diagram illustrates the key reactive sites and the electronic influence of the 7-azaindole core.



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Caption: Functional map highlighting the electrophilic chloromethyl group (Site 3) and the H-bonding motif (Sites 1 & 2) critical for kinase interaction.

Synthetic Methodologies

Researchers typically synthesize this compound from 6-methyl-7-azaindole or 6-hydroxymethyl-7-azaindole. Below is the validated laboratory protocol for generating the chloromethyl derivative from the alcohol precursor, which offers higher purity than radical halogenation.

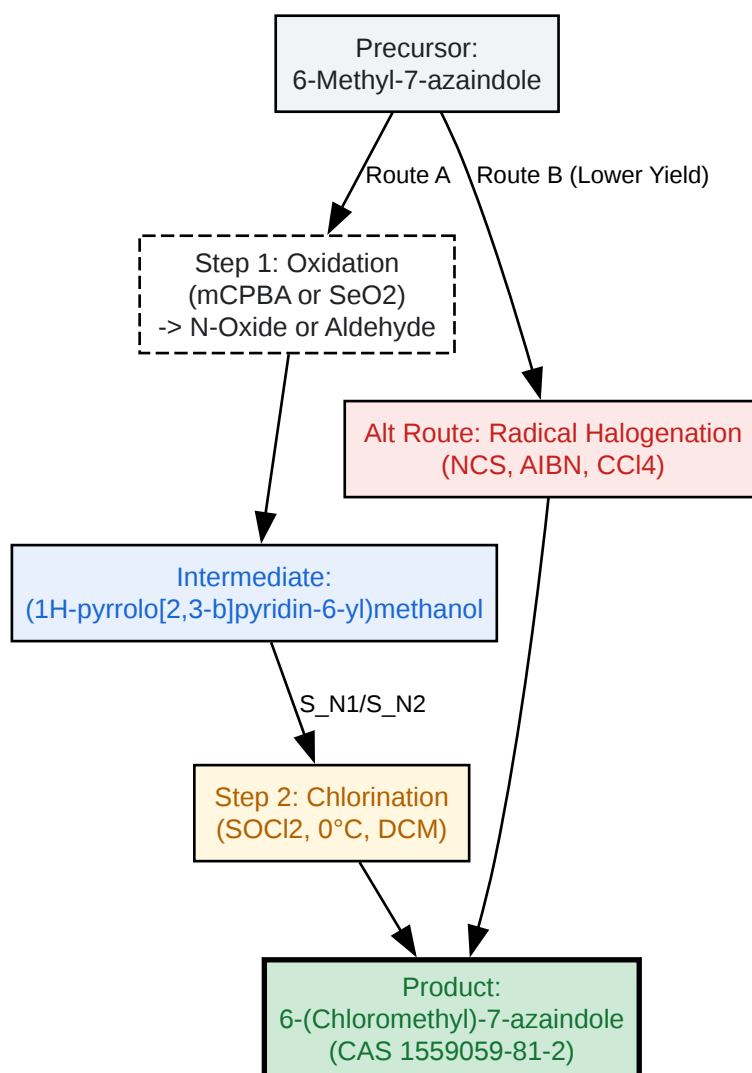
Protocol: Conversion of Alcohol to Chloromethyl Derivative

Precursor: (1H-pyrrolo[2,3-b]pyridin-6-yl)methanol Reagents: Thionyl Chloride (SOCl₂) or Methanesulfonyl Chloride (MsCl)/LiCl.

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of (1H-pyrrolo[2,3-b]pyridin-6-yl)methanol in anhydrous Dichloromethane (DCM) or THF under an inert atmosphere (N₂ or Ar).
- Activation: Cool the solution to 0°C. Add 1.5 eq of Thionyl Chloride (SOCl₂) dropwise.
 - Note: For acid-sensitive substrates, use MsCl (1.2 eq) and LiCl (3.0 eq) with Collidine base.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (the chloride is less polar than the alcohol).
- Quench & Isolation:
 - Evaporate volatiles under reduced pressure (keep temperature <40°C).
 - The hydrochloride salt often precipitates. Neutralize with cold sat. NaHCO₃ only if the free base is required immediately (free base is less stable).
- Purification: Rapid filtration through a short pad of silica gel (eluting with DCM/MeOH) or recrystallization from cold Hexane/EtOAc.

Synthesis Workflow Diagram



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Caption: Synthetic pathways to CAS 1559059-81-2. Route A (via Alcohol) is preferred for purity; Route B (Radical Halogenation) is direct but yields mixtures.

Biological & Pharmacological Applications

While CAS 1559059-81-2 is an intermediate, the 6-substituted 7-azaindole motif it generates is central to several high-potency inhibitors.

Mechanism of Action (MoA) in Drug Design

The 7-azaindole core mimics the purine ring of Adenosine Triphosphate (ATP).

- Hinge Binding: The N1 and N7 atoms form a bidentate hydrogen bond pair with the "hinge region" of kinase enzymes (e.g., FGFR1, VEGFR2).
- Solubility: The nitrogen at position 7 lowers the LogP compared to the indole analog, improving oral bioavailability.
- Vector Extension: The C6-position (derived from the chloromethyl group) directs substituents into the solvent-exposed region or the ribose-binding pocket, allowing for selectivity tuning.

Case Study: FGFR Inhibitors

In the development of Fibroblast Growth Factor Receptor (FGFR) inhibitors, the chloromethyl group is reacted with piperazine or pyrrolidine derivatives. The resulting 6-aminomethyl-7-azaindoles have shown IC₅₀ values in the nanomolar range (7–25 nM) against FGFR1–4 [1].

Safety & Handling Protocols

Hazard Class: Alkylating Agent / Corrosive.

- H-Statements: H314 (Causes severe skin burns), H341 (Suspected of causing genetic defects - due to alkylating nature).
- Storage: Store at -20°C under inert gas (Argon). Hydroscopic.
- Stability: Degrades in moist air to release HCl and the corresponding alcohol.
- PPE: Double nitrile gloves, chemical safety goggles, and fume hood usage are mandatory.

References

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- Synthesis and Reactivity of 7-Azaindoles (1H-Pyrrolo(2,3-b)pyridine). Source: Current Organic Chemistry, 2001.[2] URL:[[Link](#)]
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- Synthesis and SAR Studies of 1H-Pyrrolo[2,3-b]pyridine-2-carboxamides as Phosphodiesterase 4B (PDE4B) Inhibitors. Source: Journal of Medicinal Chemistry (via NCBI). URL:[[Link](#)]

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